

# Profluthrin (CAS No. 223419-20-3): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: Profluthrin

Cat. No.: B131629

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## Introduction

**Profluthrin**, with the CAS registry number 223419-20-3, is a synthetic pyrethroid insecticide.<sup>[1]</sup> Its chemical name is (2,3,5,6-tetrafluoro-4-methylphenyl)methyl 2,2-dimethyl-3-(1-propen-1-yl)cyclopropanecarboxylate.<sup>[2]</sup> A key characteristic of **Profluthrin** is its high vapor pressure, which contributes to its effectiveness as a spatial repellent and insecticide against a variety of pests, particularly fabric and sanitary insects.<sup>[3]</sup> This document provides a detailed overview of the physicochemical properties, mechanism of action, toxicological profile, and relevant experimental methodologies for **Profluthrin**.

## Physicochemical Properties

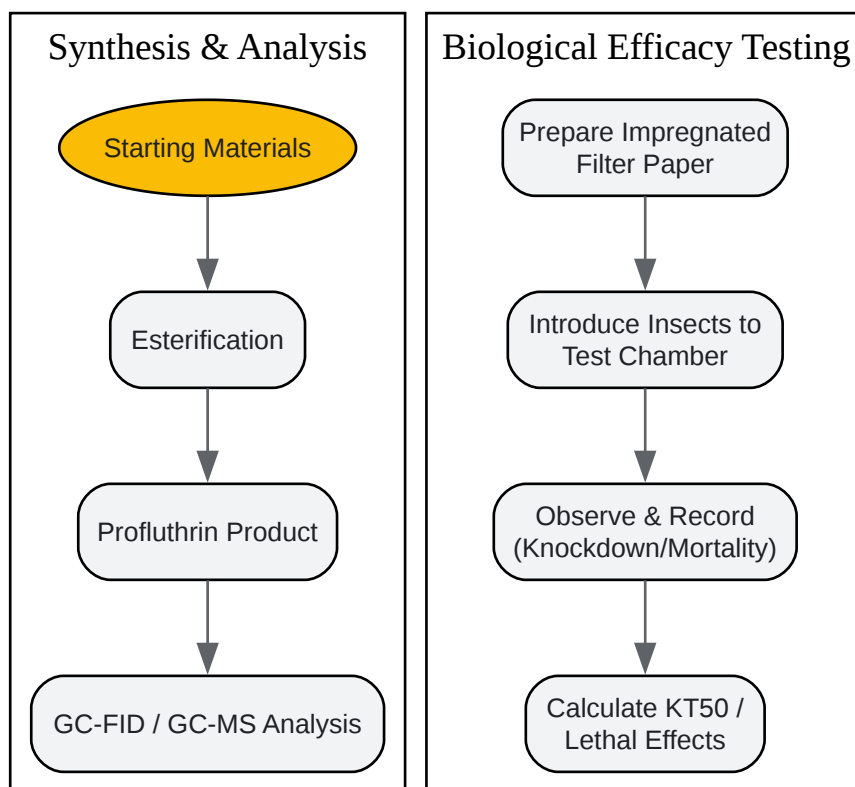
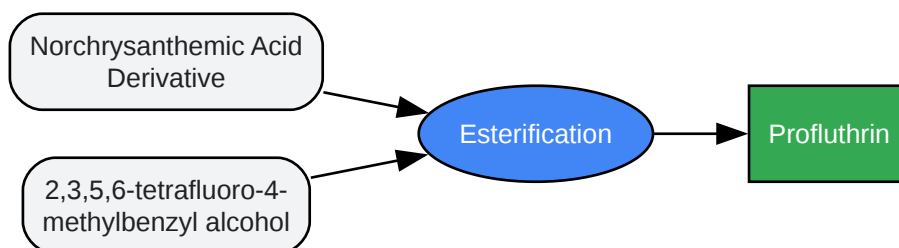
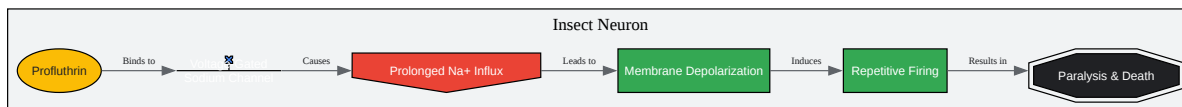
**Profluthrin** is a pale yellow to light yellow clear liquid with a slight characteristic odor.<sup>[4]</sup> It is soluble in most organic solvents but has very low solubility in water.<sup>[4]</sup> A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference(s)
CAS Number	223419-20-3	[2]
Molecular Formula	C <sub>17</sub> H <sub>18</sub> F <sub>4</sub> O <sub>2</sub>	[2][3][5][6]
Molecular Weight	330.32 g/mol	[2][3][4][5][6]
Appearance	Pale yellow to light yellow clear liquid	[4]
Odor	Slightly characteristic	[4]
Density	1.19 g/cm <sup>3</sup> (at 17.5 °C)	[4]
Melting Point	< 25 °C	[7]
Boiling Point	323 °C	[7]
Vapor Pressure	10.3 mPa (at 25 °C)	[4][7]
Water Solubility	0.16 mg/L	[4][7]
LogP (Octanol-Water Partition Coefficient)	5.9	[4]
Flash Point	158 °C	[7]
Viscosity	14.1 mPa·s (at 20°C)	[4]

## Mechanism of Action

**Profluthrin** is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 3A insecticide. Like other pyrethroids, its primary mode of action is the modulation of voltage-gated sodium channels in the nervous systems of insects.

Pyrethroids bind to a specific site on the alpha-subunit of the sodium channel, which is a large transmembrane protein responsible for the rising phase of the action potential. This binding modifies the gating kinetics of the channel, causing it to remain open for an extended period. The prolonged influx of sodium ions leads to membrane depolarization, repetitive nerve firing, and eventual paralysis, resulting in the death of the insect.



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